

2-Chloro-1-(1-fluorocyclopropyl)ethanone

SMILES string

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Compound of Interest

Compound Name: 2-Chloro-1-(1-fluorocyclopropyl)ethanone

CAS No.: 151697-21-1

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An In-Depth Technical Guide to **2-Chloro-1-(1-fluorocyclopropyl)ethanone**: A Versatile Building Block in Modern Drug Discovery

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-1-(1-fluorocyclopropyl)ethanone**, a fluorinated α -chloroketone with significant potential as a key intermediate in the synthesis of novel therapeutic agents. While direct literature on this specific molecule is emerging, this document extrapolates from the well-documented chemistry of its analogue, 2-chloro-1-(1-chlorocyclopropyl)ethanone, and related α -haloketones to present its fundamental properties, a proposed synthetic pathway, reactivity profile, and prospective applications in medicinal chemistry. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage the unique structural and electronic properties of fluorinated cyclopropyl ketones in their synthetic endeavors.

Introduction: The Significance of Fluorinated Cyclopropyl Ketones in Medicinal Chemistry

The introduction of fluorine into drug candidates is a widely employed strategy in medicinal chemistry to enhance a variety of pharmacokinetic and pharmacodynamic properties, including metabolic stability, binding affinity, and membrane permeability. The cyclopropyl group, a strained three-membered ring, is another privileged motif that often imparts conformational rigidity and improved metabolic stability. The combination of these two features in the 1-fluorocyclopropyl moiety presents a unique building block for the design of novel pharmaceuticals.

2-Chloro-1-(1-fluorocyclopropyl)ethanone, which incorporates a reactive α -chloroketone handle, is a promising intermediate for the synthesis of a diverse range of heterocyclic compounds. The α -chloroketone functionality is a versatile electrophile, readily participating in reactions with various nucleophiles to construct more complex molecular architectures. This guide will delve into the technical details of this valuable, albeit not yet widely documented, chemical entity.

Molecular Structure and Properties

The canonical SMILES string for **2-Chloro-1-(1-fluorocyclopropyl)ethanone** is C1C(C(=O)CC)C1(F). This structure combines the unique features of a fluorinated cyclopropane ring with a reactive α -chloroketone.

Physicochemical Properties

While experimental data for **2-Chloro-1-(1-fluorocyclopropyl)ethanone** is not readily available, its properties can be predicted based on its structure and comparison with its non-fluorinated analogue, 2-chloro-1-(1-chlorocyclopropyl)ethanone.

Property	Predicted Value/Information	Source/Basis for Prediction
IUPAC Name	2-Chloro-1-(1-fluorocyclopropyl)ethanone	Standard nomenclature rules
Molecular Formula	C ₅ H ₆ ClFO	Based on structure
Molecular Weight	136.55 g/mol	Calculated from atomic weights
Boiling Point	Approx. 180-190 °C at 760 mmHg	Extrapolated from the boiling point of 2-chloro-1-(1-chlorocyclopropyl)ethanone (201.961°C)[1], expecting a slight decrease due to the lower atomic weight of fluorine compared to chlorine.
Density	Approx. 1.2-1.3 g/cm ³	Based on the density of the dichloro-analogue (1.351 g/cm ³)[1], with a slight expected decrease.
Appearance	Colorless to light yellow liquid	Common appearance for similar α-haloketones.[2][3]
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, methanol). Insoluble in water.	General solubility of similar organic compounds.

Spectroscopic Data (Predicted)

- ¹H NMR: Peaks corresponding to the diastereotopic cyclopropyl protons and the methylene protons adjacent to the carbonyl and chlorine.
- ¹³C NMR: Resonances for the carbonyl carbon, the carbon bearing the chlorine, the quaternary cyclopropyl carbon attached to fluorine, and the cyclopropyl methylene carbons.

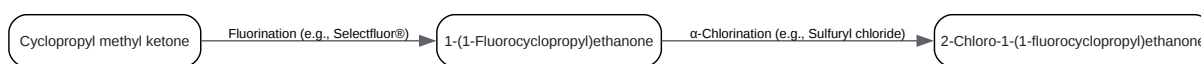
- ^{19}F NMR: A characteristic singlet or multiplet for the fluorine atom on the cyclopropyl ring.
- Mass Spectrometry (MS): A molecular ion peak corresponding to the molecular weight, with isotopic patterns characteristic of a molecule containing one chlorine atom.

Synthesis and Mechanism

A plausible synthetic route to **2-Chloro-1-(1-fluorocyclopropyl)ethanone** would likely involve the chlorination of a suitable 1-(1-fluorocyclopropyl)ethanone precursor. The synthesis of this precursor is a key step.

Proposed Synthetic Pathway

A logical approach involves the synthesis of 1-(1-fluorocyclopropyl)ethanone followed by α -chlorination.



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Caption: Proposed two-step synthesis of **2-Chloro-1-(1-fluorocyclopropyl)ethanone**.

Detailed Experimental Protocol (Hypothetical)

Step 1: Synthesis of 1-(1-Fluorocyclopropyl)ethanone

This step is crucial and can be challenging. A potential method involves the direct fluorination of the enolate of cyclopropyl methyl ketone.

- To a solution of cyclopropyl methyl ketone (1.0 eq) in an anhydrous aprotic solvent (e.g., THF, dichloromethane) under an inert atmosphere (e.g., nitrogen, argon), add a suitable base (e.g., LDA, NaHMDS) at low temperature ($-78\text{ }^{\circ}\text{C}$) to generate the enolate.
- Slowly add a solution of an electrophilic fluorinating agent, such as Selectfluor® (1.1 eq), in the same solvent.

- Allow the reaction to warm to room temperature and stir until completion, monitored by TLC or GC-MS.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield 1-(1-fluorocyclopropyl)ethanone.

Step 2: α -Chlorination to yield **2-Chloro-1-(1-fluorocyclopropyl)ethanone**

The α -chlorination of ketones is a well-established transformation.[4]

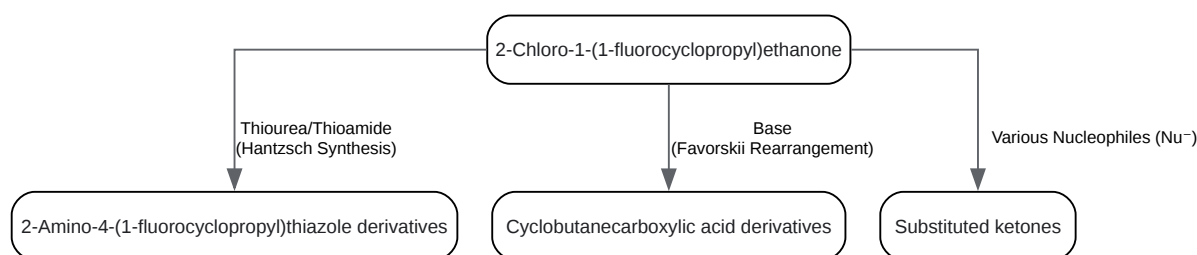
- Dissolve 1-(1-fluorocyclopropyl)ethanone (1.0 eq) in a suitable solvent such as dichloromethane or methanol.
- Add a chlorinating agent, such as sulfuryl chloride (SO_2Cl_2) (1.1 eq), dropwise at 0 °C.[4]
- Stir the reaction at room temperature for several hours, monitoring its progress by TLC or GC-MS.
- Upon completion, carefully quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by vacuum distillation to afford **2-Chloro-1-(1-fluorocyclopropyl)ethanone**.

Chemical Reactivity and Applications in Drug Discovery

The reactivity of **2-Chloro-1-(1-fluorocyclopropyl)ethanone** is dominated by the electrophilic nature of the carbon bearing the chlorine atom. This makes it an excellent substrate for nucleophilic substitution reactions.

Key Reactions

- Hantzsch Thiazole Synthesis: Reaction with thiourea or thioamides is a classic method for the synthesis of 2-aminothiazoles, a common scaffold in medicinal chemistry.[5]
- Favorskii Rearrangement: Treatment with a base can induce a Favorskii rearrangement to yield a cyclobutane carboxylic acid derivative.
- Substitution with Nucleophiles: It can react with a wide range of nucleophiles, including amines, thiols, and alcohols, to introduce diverse functionalities.



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Caption: Key reaction pathways of **2-Chloro-1-(1-fluorocyclopropyl)ethanone**.

Applications in Drug Discovery

The derivatives of **2-Chloro-1-(1-fluorocyclopropyl)ethanone** are expected to have applications in various therapeutic areas. The presence of the fluorocyclopropyl moiety can lead to improved metabolic stability and binding affinity.

- Anticancer Agents: Many kinase inhibitors and other anticancer drugs feature heterocyclic scaffolds that can be synthesized from α -haloketones.[5]

- Antimicrobial Agents: Thiazole and other heterocyclic rings are present in numerous antimicrobial compounds.
- Agrochemicals: This compound is an analogue of an important intermediate for the synthesis of the fungicide prothioconazole.^{[6][7][8]}

Safety and Handling

Based on the safety data for analogous α -chloroketones, **2-Chloro-1-(1-fluorocyclopropyl)ethanone** should be handled with extreme caution.^{[9][10]}

- Hazard Statements: Likely to be corrosive, causing severe skin burns and eye damage.^[9] It may also be toxic if swallowed or inhaled.
- Precautionary Measures:
 - Handle in a well-ventilated fume hood.^{[10][11][12]}
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.^{[9][10][11][12]}
 - Avoid inhalation of vapors or contact with skin and eyes.^{[9][10][11]}
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[10][12]}

Conclusion

2-Chloro-1-(1-fluorocyclopropyl)ethanone represents a highly promising and versatile building block for the synthesis of novel compounds in the pharmaceutical and agrochemical industries. While direct experimental data is currently limited, its synthesis and reactivity can be reasonably predicted based on established chemical principles and the behavior of analogous compounds. Its unique combination of a reactive α -chloroketone, a stabilizing cyclopropyl ring, and a modulating fluorine atom makes it an attractive target for synthetic and medicinal chemists. Further research into the synthesis and applications of this compound is warranted and is expected to yield a wealth of new chemical entities with valuable biological activities.

References

- Sigma-Aldrich. 2-Chloro-1-(2-fluorophenyl)

- Synquest Labs.
- BOC Sciences. CAS 120983-72-4 (2-chloro-1-(1-chlorocyclopropyl)ethan-1-one).
- Eureka | Patsnap. (2022, April 8). Synthesis method of 2-chloro-1-(1-chlorocyclopropyl) ethanone.
- Fisher Scientific.
- Benchchem. (2025). An In-depth Technical Guide to 2-chloro-1-(1H-pyrrol-2-yl)ethanone: A Key Intermediate in Chemical Synthesis and Drug Discovery.
- ChemicalBook. Safety Data Sheet for 2-chloro-1-(1-chlorocyclopropyl)ethanone.
- Carl ROTH.
- ChemBK. 2-CHLORO-1-(1-CHLOROCYCLOPROPYL)ETHAN-1-ONE.
- CN114292178A - Synthetic method of 2-chloro-1- (1-chlorocyclopropyl) ethanone.
- Sigma-Aldrich. 2-Chloro-1-(1-chlorocyclopropyl)ethanone Product Page.
- ChemicalBook. 120983-72-4(2-chloro-1-(1-chlorocyclopropyl)ethanone) Product Description.
- Al-Hourani, B. J. (2022). Synthesis and crystal structure of 2-chloro-1-(3-hydroxyphenyl)ethanone.

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Sources

1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
2. [2-Chloro-1-\(1-chlorocyclopropyl\)ethanone | 120983-72-4](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
3. [120983-72-4 CAS MSDS \(2-chloro-1-\(1-chlorocyclopropyl\)ethanone\) Melting Point Boiling Point Density CAS Chemical Properties](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
4. [Synthesis and crystal structure of 2-chloro-1-\(3-hydroxyphenyl\)ethanone - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. pdf.benchchem.com [pdf.benchchem.com]
6. [Synthesis method of 2-chloro-1-\(1-chlorocyclopropyl\) ethanone - Eureka | Patsnap](https://eureka.patsnap.com) [eureka.patsnap.com]
7. chembk.com [chembk.com]
8. [CN114292178A - Synthetic method of 2-chloro-1- \(1-chlorocyclopropyl\) ethanone - Google Patents](https://patents.google.com) [patents.google.com]

- [9. fishersci.com](https://fishersci.com) [fishersci.com]
- [10. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [11. synquestlabs.com](https://synquestlabs.com) [synquestlabs.com]
- [12. carlroth.com](https://carlroth.com) [carlroth.com]
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